

The Natural Occurrence of Butyl Methyl Trisulfide: A Technical Guide

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Compound of Interest

Compound Name: *Butyl methyl trisulfide*

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Abstract

Butyl methyl trisulfide is an organosulfur compound that has been identified as a minor volatile constituent in the oleo-gum-resin of *Ferula assa-foetida*, commonly known as Asafoetida. While the biological activities of other trisulfides from sources like garlic have been investigated, specific data on the quantitative presence, bioactivity, and signaling pathways of **butyl methyl trisulfide** remain largely unexplored. This technical guide provides a comprehensive overview of the known natural occurrence of **butyl methyl trisulfide**, general methodologies for its extraction and identification, and the biological context of structurally related compounds, offering a foundation for future research and development.

Natural Occurrence

Butyl methyl trisulfide has been identified as a chemical constituent in the essential oil derived from the oleo-gum-resin of *Ferula assa-foetida*[1]. This plant, belonging to the Apiaceae family, is native to the deserts of Iran and mountains of Afghanistan and is a well-known source of a variety of sulfur-containing compounds, which are responsible for its characteristic pungent aroma[2].

While several studies have analyzed the chemical composition of Asafoetida essential oil, quantitative data for many of its components are variable and depend on the geographical origin, collection time, and extraction method[3][4]. The major sulfur compounds typically

reported are disulfides, such as (E)-1-propenyl sec-butyl disulfide and (Z)-1-propenyl sec-butyl disulfide[5]. **Butyl methyl trisulfide** is considered a minor component, and specific quantitative data on its concentration in Asafoetida resin or its essential oil are not extensively documented in the current literature.

Physicochemical Properties

A summary of the key physicochemical properties of **butyl methyl trisulfide** is presented in the table below.

Property	Value	Source
Molecular Formula	C5H12S3	NIST
Molecular Weight	168.34 g/mol	NIST
Appearance	Not specified	
Boiling Point	Not specified	
Density	Not specified	
Solubility	Not specified	

Experimental Protocols

Detailed experimental protocols for the specific isolation and quantification of **butyl methyl trisulfide** are not readily available. However, based on the methodologies used for the analysis of volatile sulfur compounds in Ferula species, a general workflow can be outlined.

Extraction of Essential Oil from Asafoetida Gum-Resin

The primary methods for extracting the volatile compounds, including **butyl methyl trisulfide**, from Asafoetida are steam distillation and solvent extraction.

- **Steam Distillation:** This is a common industrial method for obtaining essential oils from plant materials[2][6][7][8][9]. The oleo-gum-resin is subjected to steam, which volatilizes the aromatic compounds. The resulting vapor is then condensed and collected. The essential oil, being immiscible with water, separates and can be collected.

- **Solvent Extraction:** This method involves the use of organic solvents, such as ethanol or dichloromethane, to dissolve the essential oil from the resin[10][11][12][13]. The choice of solvent is critical as it influences the extraction yield and the profile of the extracted compounds. After extraction, the solvent is typically removed by evaporation to yield the essential oil.

Identification and Quantification

Gas chromatography-mass spectrometry (GC-MS) is the primary analytical technique for identifying and quantifying volatile sulfur compounds in essential oils[5][14][15][16][17].

- **Gas Chromatography (GC):** This technique separates the individual components of the essential oil based on their volatility and interaction with the stationary phase of the GC column.
- **Mass Spectrometry (MS):** Following separation by GC, the individual compounds are introduced into the mass spectrometer, which ionizes them and fragments them into a unique pattern of ions. This mass spectrum serves as a "fingerprint" for identifying the compound by comparing it to spectral libraries (e.g., NIST/WILEY)[18].

For quantitative analysis, a calibration curve with a known standard of **butyl methyl trisulfide** would be required. In the absence of a commercial standard, semi-quantification can be performed based on the relative peak area of the compound in the chromatogram.

Biological Activity and Signaling Pathways (Inferred from Related Compounds)

There is currently no specific research available on the biological activity or signaling pathways of **butyl methyl trisulfide**. However, studies on other structurally similar organosulfur compounds, particularly those found in garlic (*Allium sativum*), provide insights into potential areas of investigation.

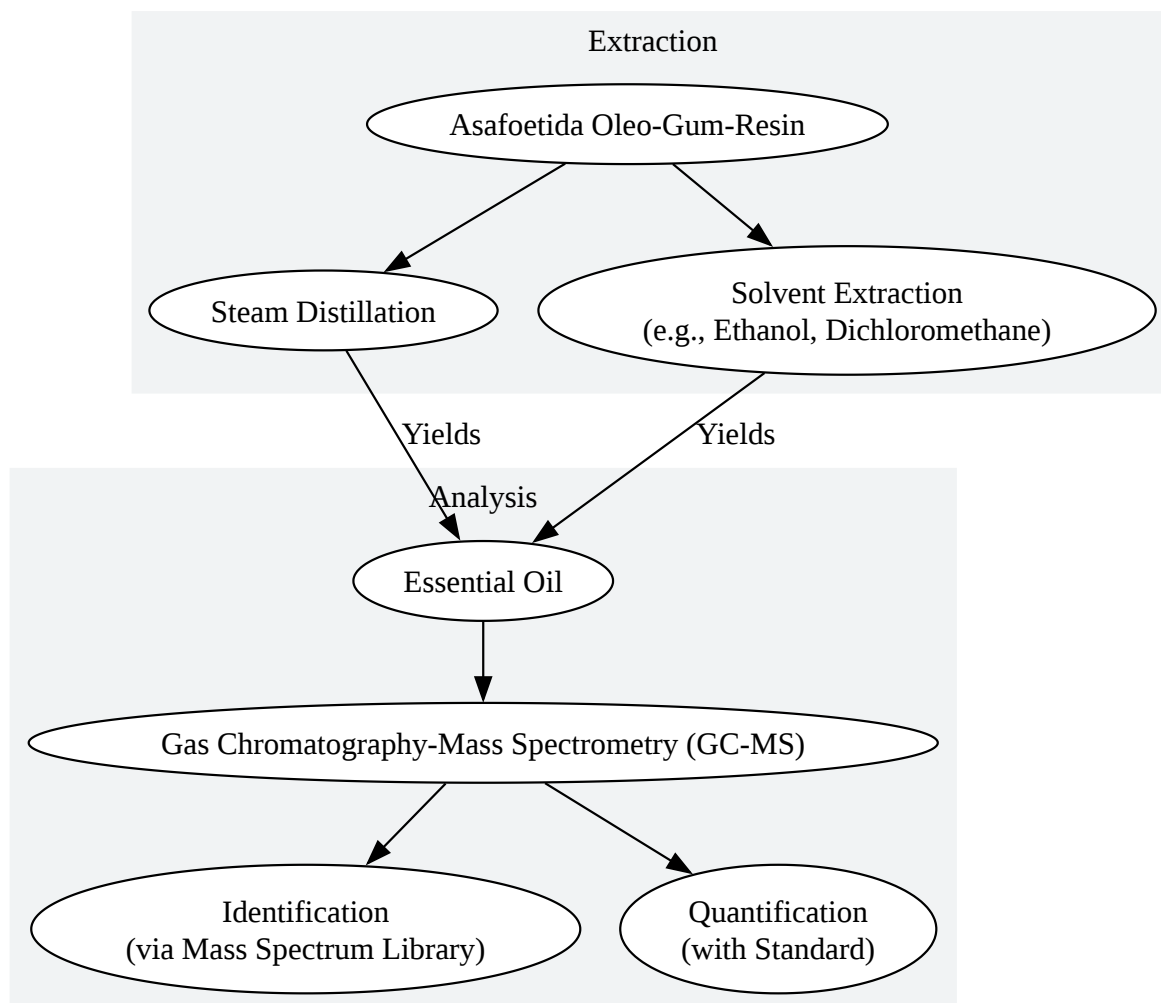
For instance, allyl methyl trisulfide, a constituent of garlic oil, has been shown to protect against lipopolysaccharide (LPS)-induced acute lung injury in mice by inhibiting the NF-κB and MAPK signaling pathways[19]. Similarly, diallyl trisulfide, another garlic-derived compound, has been

observed to induce cytotoxicity in human cancer cells through the generation of reactive oxygen species (ROS) and activation of the ASK1-JNK-Bim signaling pathway[20].

These findings suggest that the trisulfide moiety is a key pharmacophore and that **butyl methyl trisulfide** may possess similar anti-inflammatory or cytotoxic properties. Further research is warranted to elucidate the specific biological effects and mechanisms of action of **butyl methyl trisulfide**.

Visualizations

Experimental Workflow for Analysis of Butyl Methyl Trisulfide``dot



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Caption: Hypothesized inhibitory effect of **butyl methyl trisulfide** on inflammatory signaling pathways.

Conclusion and Future Directions

The presence of **butyl methyl trisulfide** in *Ferula assa-foetida* is established, yet it remains an understudied natural product. For researchers and drug development professionals, this presents a clear opportunity. Future research should focus on:

- Quantitative Analysis: Developing and validating sensitive analytical methods to accurately quantify the concentration of **butyl methyl trisulfide** in various Asafoetida sources.
- Isolation and Purification: Establishing efficient protocols for the isolation of pure **butyl methyl trisulfide** to enable comprehensive biological testing.
- Biological Screening: Investigating the bioactivity of isolated **butyl methyl trisulfide**, with a focus on anti-inflammatory, antimicrobial, and cytotoxic properties, guided by the known activities of related organosulfur compounds.
- Mechanistic Studies: Elucidating the specific molecular targets and signaling pathways modulated by **butyl methyl trisulfide**.

A deeper understanding of this compound could unlock new therapeutic potentials, leveraging the long-standing use of Asafoetida in traditional medicine.

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References

1. mail.greenpharmacy.info [mail.greenpharmacy.info]
2. galbanum.co [galbanum.co]
3. Metabolic Profile, Bioactivities, and Variations in the Chemical Constituents of Essential Oils of the Ferula Genus (Apiaceae) - PMC [pmc.ncbi.nlm.nih.gov]
4. Chemical composition, antioxidant and antimicrobial activities of essential oil obtained from Ferula assa-foetida oleo-gum-resin: effect of collection time - PubMed [pubmed.ncbi.nlm.nih.gov]
5. arcjournals.org [arcjournals.org]
6. engineering.iastate.edu [engineering.iastate.edu]
7. magritek.com [magritek.com]

- 8. Distillation of essential oils: An innovative technological approach focused on productivity, quality and sustainability - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Novel Cytotoxic Sesquiterpene Coumarin Ethers and Sulfur-Containing Compounds from the Roots of *Ferula turcica* [mdpi.com]
- 11. The Effect of Different Polar Solvents on the Extraction of Bioactive Compounds in *Ferula assafoetida* and Subsequent Cytotoxic Effects - Physiology and Pharmacology [ppj.phypha.ir]
- 12. Comprehensive analysis of different solvent extracts of *Ferula communis* L. fruit reveals phenolic compounds and their biological properties via in vitro and in silico assays - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. chromatographyonline.com [chromatographyonline.com]
- 17. biointerfaceresearch.com [biointerfaceresearch.com]
- 18. pubcompare.ai [pubcompare.ai]
- 19. Frontiers | Allyl methyl trisulfide protected against LPS-induced acute lung injury in mice via inhibition of the NF- κ B and MAPK pathways [frontiersin.org]
- 20. Role of Bim in diallyl trisulfide-induced cytotoxicity in human cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
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